

1,4-Dichlorobenzene-d4 material safety data sheet

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Compound of Interest

Compound Name: 1,4-Dichlorobenzene-d4

Cat. No.: B151393

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An In-depth Technical Guide to the Material Safety Data Sheet for **1,4-Dichlorobenzene-d4**

This guide provides comprehensive safety information for **1,4-Dichlorobenzene-d4**, intended for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, hazards, handling procedures, and emergency protocols.

Chemical and Physical Properties

1,4-Dichlorobenzene-d4 is a deuterated analog of 1,4-Dichlorobenzene.^[1] It is a colorless to white crystalline solid at room temperature with a characteristic mothball-like odor.^{[2][3]} This compound is utilized in various organic syntheses and as a disinfectant, deodorant, and pesticide.^[1]

Property	Value	Source
CAS Number	3855-82-1	[4][5]
Molecular Formula	C ₆ D ₄ Cl ₂	[4][6][7]
Molecular Weight	151.02 g/mol	[5]
Melting Point	52-54 °C	[1][8]
Boiling Point	173 °C	[1][8]
Density	1.25 - 1.46 g/cm ³ at 20 °C	[4]
Water Solubility	0.083 g/L at 25 °C	[4]
n-Octanol/Water Partition Coefficient (log value)	3.37 (pH ~7, 25 °C)	[4]

Hazard Identification and Classification

1,4-Dichlorobenzene-d4 is classified as a hazardous substance. It is suspected of causing cancer and causes serious eye irritation.[4] It is also very toxic to aquatic life with long-lasting effects.[4]

Hazard Class	Category	Hazard Statement
Eye Irritation	2	H319: Causes serious eye irritation[8]
Carcinogenicity	2	H351: Suspected of causing cancer[8][4]
Acute Aquatic Hazard	1	H400: Very toxic to aquatic life[5]
Chronic Aquatic Hazard	1	H410: Very toxic to aquatic life with long lasting effects[4][5]
Acute Toxicity (Oral)	3	H301: Toxic if swallowed[5]
Skin Irritation	-	H315: Causes skin irritation[8]
Specific Target Organ Toxicity (Single Exposure)	-	H335: May cause respiratory irritation[8]
Specific Target Organ Toxicity (Single Exposure)	-	H370: Causes damage to organs[8]

GHS Pictograms:

- Health Hazard (GHS08)[4]
- Irritant (GHS07)[4]
- Environmental Hazard (GHS09)[4]

Signal Word: Warning[4] or Danger[8][5]

Experimental Protocols

Handling and Storage

Handling:

- Work in a well-ventilated area or under a fume hood.[8]

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[8]
- Avoid contact with skin and eyes.[8]
- Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[8][4]
- Keep away from open flames, hot surfaces, and sources of ignition.[9]
- Use non-sparking tools and take precautionary measures against static discharge.[8]
- Wash hands thoroughly after handling.[8][10]

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[8]
- Recommended storage temperature is between 2-8 °C or 15-25 °C.[4]
- Store away from incompatible materials such as oxidizing agents, strong acids, and combustible materials.[9]
- Store locked up.[8][10]

First Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[8]
- Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water or shower.[8] Consult a physician if irritation persists.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and consult an ophthalmologist.[8][4]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately. Never give anything by mouth to an unconscious person.[8]

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[\[8\]](#)[\[9\]](#)
- Specific Hazards: Poisonous gases, including hydrogen chloride, are produced in a fire.[\[9\]](#) Containers may explode when heated.[\[9\]](#)
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[\[8\]](#)

Spill and Disposal Procedures

Spill Response:

- Evacuate personnel from the spill area.[\[8\]](#)[\[9\]](#)
- Ensure adequate ventilation.[\[8\]](#)
- Remove all sources of ignition.[\[8\]](#)[\[9\]](#)
- Wear appropriate PPE, including respiratory protection.[\[8\]](#)[\[4\]](#)
- Contain the spill to prevent it from entering drains.[\[8\]](#)[\[4\]](#)
- Collect the spilled material mechanically (e.g., scoop up dry material) and place it in a suitable, closed container for disposal.[\[8\]](#)[\[4\]](#)[\[9\]](#)
- Clean the affected area thoroughly.

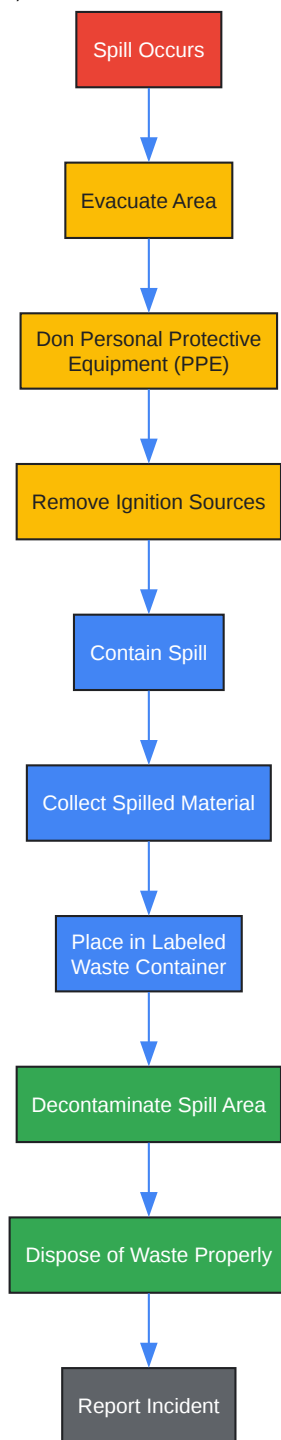
Disposal:

- Dispose of the waste material at a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[8\]](#)
- Do not allow the chemical to enter drains or sewer systems.[\[8\]](#)
- Dispose of containers in accordance with local, state, and federal regulations.[\[8\]](#)[\[9\]](#)

Visualization of Safety Procedures

The following diagram illustrates the logical workflow for responding to a chemical spill of **1,4-Dichlorobenzene-d4**.

Workflow for 1,4-Dichlorobenzene-d4 Spill Response



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Caption: Workflow for responding to a spill of **1,4-Dichlorobenzene-d4**.

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